

Application Notes: Detection of Bradykinin (2-9) in Biological Samples

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Compound of Interest

Compound Name: *Bradykinin (2-9)*

Cat. No.: *B8069477*

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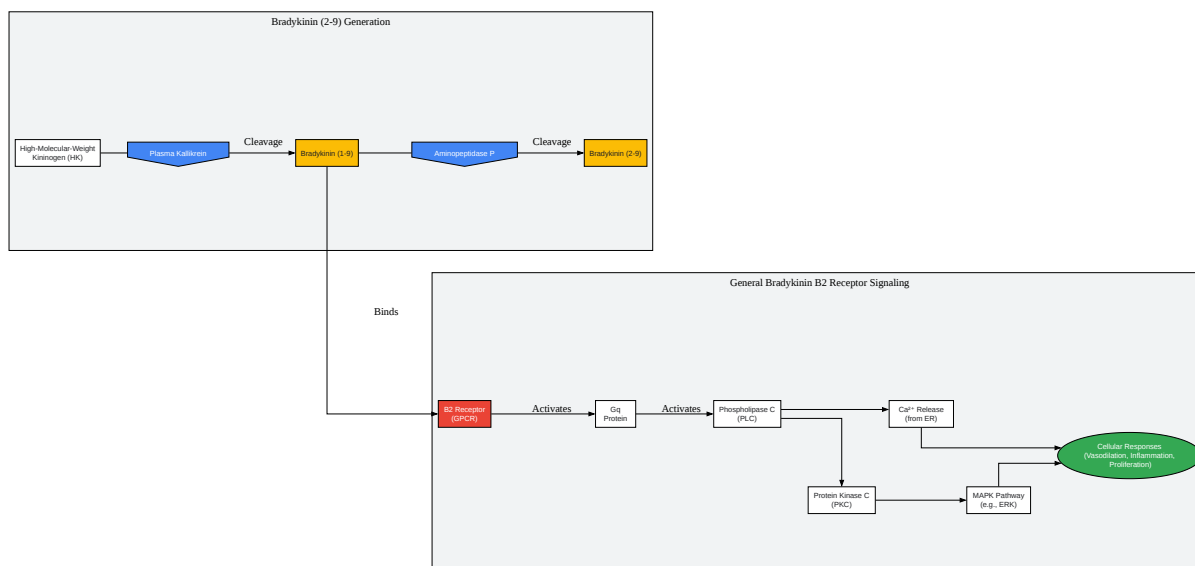
Introduction

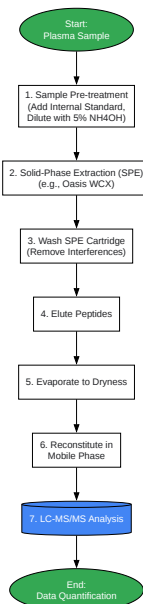
Bradykinin (BK) is a potent inflammatory mediator, and its metabolites play crucial roles in various physiological and pathological processes. **Bradykinin (2-9)**, also known as des-Arg¹-bradykinin, is a primary metabolite of bradykinin, formed by the action of aminopeptidase P[1]. The accurate quantification of BK(2-9) in biological samples such as plasma, serum, and tissue homogenates is critical for understanding its role in inflammation, pain, and cardiovascular diseases. However, its detection is challenging due to extremely low physiological concentrations (pg/mL range), rapid metabolism, and the potential for artificial generation during sample collection and processing[2][3].

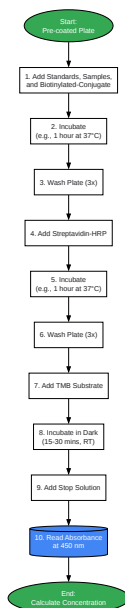
This document provides detailed application notes and protocols for the three primary methods used to detect and quantify **Bradykinin (2-9)**: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Enzyme-Linked Immunosorbent Assay (ELISA), and Radioimmunoassay (RIA).

Biological Context: Bradykinin Generation and Signaling

Bradykinin (1-9) is cleaved from high-molecular-weight kininogen (HK) by plasma kallikrein. It exerts its biological effects primarily by binding to the B2 receptor, a G protein-coupled receptor (GPCR)[4][5]. Activation of the B2 receptor triggers a cascade of intracellular signaling events involved in vasodilation, increased vascular permeability, and pain. **Bradykinin (2-9)** is a metabolite of this primary peptide.







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References

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- [5. Frontiers | Signaling Pathways Mediating Bradykinin-Induced Contraction in Murine and Human Detrusor Muscle \[frontiersin.org\]](#)
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